

Synthesis of 2-Acetoxypropanoic Acid: An Application Note and Experimental Protocol

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Compound of Interest

Compound Name: 2-Acetoxypropanoic acid

CAS No.: 535-17-1

Cat. No.: B1222636

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Abstract

This comprehensive guide details a robust and reproducible protocol for the laboratory-scale synthesis of **2-acetoxypropanoic acid**. This valuable carboxylic acid serves as a key intermediate in various chemical syntheses. The primary synthetic route discussed is the acetylation of lactic acid using acetic anhydride. This document provides a thorough, step-by-step methodology, an in-depth discussion of the reaction mechanism, and protocols for the purification and characterization of the final product. Safety considerations for all reagents are also addressed in detail to ensure safe laboratory practices. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Introduction

2-Acetoxypropanoic acid, also known as O-acetyllactic acid, is an organic compound of significant interest in synthetic chemistry.^{[1][2]} Its structure, featuring both a carboxylic acid and an ester functional group, makes it a versatile building block for more complex molecules. It is particularly noted for its use as a precursor in the synthesis of agrochemicals and as an intermediate in the production of acrylic acid from biorenewable sources.^{[3][4][5][6]} The

presence of a chiral center at the C2 position also makes its enantiomeric forms valuable in stereoselective synthesis.^[1]

This application note provides a detailed experimental protocol for the synthesis of **2-acetoxypyranoic acid** via the direct acetylation of lactic acid with acetic anhydride. This method is widely employed due to its efficiency and the relative availability of the starting materials.

Reaction Scheme and Mechanism

The synthesis proceeds via a nucleophilic acyl substitution reaction. The hydroxyl group of lactic acid acts as a nucleophile, attacking one of the electrophilic carbonyl carbons of acetic anhydride. The subsequent collapse of the tetrahedral intermediate and departure of an acetate leaving group yields the desired **2-acetoxypyranoic acid** and acetic acid as a byproduct.

Reaction:



Mechanism:

The reaction is an esterification of the secondary alcohol in lactic acid. The lone pair of electrons on the hydroxyl oxygen of lactic acid initiates a nucleophilic attack on a carbonyl carbon of acetic anhydride. This forms a tetrahedral intermediate. The intermediate then rearranges, leading to the elimination of an acetate ion, which is a good leaving group. A final deprotonation step yields the stable **2-acetoxypyranoic acid**.

Experimental Protocol

This section provides a detailed, step-by-step procedure for the synthesis of **2-acetoxypyranoic acid**.

Materials and Reagents

Reagent/Material	Grade	Supplier	Quantity	Notes
(±)-Lactic Acid	85-90% aq. soln.	Sigma-Aldrich	90.08 g (1.0 mol)	
Acetic Anhydride	≥98%	Sigma-Aldrich	122.5 g (1.2 mol)	Corrosive, handle with care.
Pyridine	Anhydrous, ≥99.8%	Sigma-Aldrich	2-3 mL	Catalyst, handle in fume hood.
Diethyl Ether	Anhydrous	Fisher Scientific	As needed	For extraction.
Saturated Sodium Bicarbonate	Lab Prepared	As needed	For neutralization.	
Anhydrous Magnesium Sulfate	VWR	As needed	For drying.	
Round-bottom flask (500 mL)	1			
Reflux condenser	1			
Heating mantle	1			
Magnetic stirrer and stir bar	1			
Separatory funnel (1 L)	1			
Rotary evaporator	1			

Synthesis Procedure

- Reaction Setup: In a 500 mL round-bottom flask equipped with a magnetic stir bar, add 90.08 g (1.0 mol) of lactic acid.

- **Addition of Reagents:** Place the flask in an ice bath to control the initial exothermic reaction. Slowly add 122.5 g (1.2 mol) of acetic anhydride to the stirring lactic acid. After the addition is complete, add 2-3 mL of anhydrous pyridine to the mixture.
- **Reaction Conditions:** Attach a reflux condenser to the flask and heat the mixture to 80-90°C using a heating mantle. Maintain this temperature and continue stirring for 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Extraction:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a 1 L separatory funnel. Add 200 mL of cold water and 150 mL of diethyl ether. Shake the funnel vigorously, venting frequently. Allow the layers to separate.
- **Washing:** Drain the aqueous layer. Wash the organic layer with 100 mL of saturated sodium bicarbonate solution to neutralize any remaining acids. Check the pH of the aqueous wash to ensure it is neutral or slightly basic. Wash the organic layer again with 100 mL of brine.
- **Drying and Solvent Removal:** Transfer the organic layer to a clean flask and dry over anhydrous magnesium sulfate. Filter to remove the drying agent. The solvent is then removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by vacuum distillation.

Purification by Vacuum Distillation

The resulting crude oil is purified by fractional distillation under reduced pressure.

Parameter	Value
Boiling Point	115-117 °C at 2 mmHg[7]
Expected Yield	75-85%

Characterization of 2-Acetoxypyranoic Acid

The identity and purity of the synthesized **2-acetoxypyranoic acid** can be confirmed using spectroscopic methods.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₅ H ₈ O ₄	[1][8]
Molecular Weight	132.11 g/mol	[1][8]
Appearance	Colorless to almost colorless clear liquid	[1][8]
Density	1.176 g/mL at 20 °C	
Refractive Index	n ₂₀ /D 1.423	

Spectroscopic Data

¹H NMR (Proton Nuclear Magnetic Resonance)

Expected chemical shifts (CDCl₃, 400 MHz):

- δ 1.50 (d, 3H): Methyl protons (-CH₃) on the propanoic acid backbone, doublet due to coupling with the adjacent methine proton.
- δ 2.15 (s, 3H): Methyl protons (-CH₃) of the acetyl group.
- δ 5.05 (q, 1H): Methine proton (-CH) on the propanoic acid backbone, quartet due to coupling with the adjacent methyl protons.
- δ 10.0-12.0 (br s, 1H): Carboxylic acid proton (-COOH), broad singlet.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Expected chemical shifts (CDCl₃, 100 MHz):

- δ 16.5: Methyl carbon (-CH₃) of the propanoic acid backbone.
- δ 20.5: Methyl carbon (-CH₃) of the acetyl group.
- δ 68.0: Methine carbon (-CH) of the propanoic acid backbone.

- δ 170.0: Carbonyl carbon (C=O) of the acetyl group.
- δ 175.0: Carbonyl carbon (C=O) of the carboxylic acid.

FTIR (Fourier-Transform Infrared Spectroscopy)

Expected characteristic absorption bands (neat, cm^{-1}):

- 2500-3300 cm^{-1} (broad): O-H stretch of the carboxylic acid.
- 1750 cm^{-1} (strong): C=O stretch of the ester carbonyl.
- 1715 cm^{-1} (strong): C=O stretch of the carboxylic acid carbonyl.
- 1240 cm^{-1} (strong): C-O stretch of the ester.

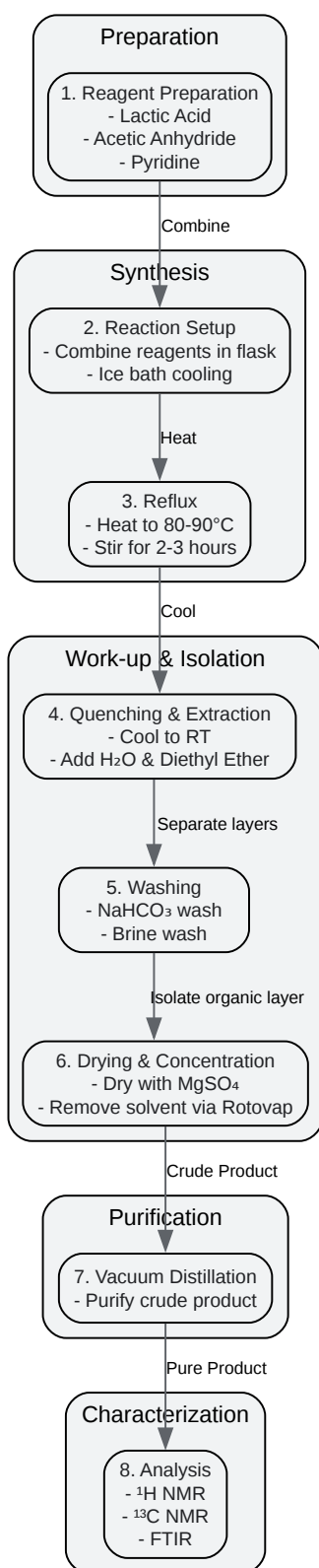
Safety and Handling

Personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves, should be worn at all times. All procedures should be performed in a well-ventilated fume hood.

- Acetic Anhydride: Corrosive and a lachrymator. Causes severe skin burns and eye damage. Reacts violently with water. Handle with extreme care.[\[9\]](#)
- Pyridine: Flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled.
- Lactic Acid: Causes skin irritation and serious eye damage.
- **2-Acetoxypyruvic Acid**: May cause skin, eye, and respiratory irritation.[\[2\]](#)

In case of exposure, immediately flush the affected area with copious amounts of water and seek medical attention.

Experimental Workflow Diagram



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Caption: Experimental workflow for the synthesis of **2-Acetoxypropanoic acid**.

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